

# Dasatinib Carboxylic Acid Ethyl Ester: A Technical Guide for Cancer Research

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## Compound of Interest

Compound Name: *Dasatinib Carboxylic Acid Ethyl Ester*

Cat. No.: *B588416*

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## Abstract

**Dasatinib Carboxylic Acid Ethyl Ester**, a significant derivative of the potent tyrosine kinase inhibitor Dasatinib, plays a crucial role in the landscape of cancer research and pharmaceutical development. While not extensively studied as an independent therapeutic agent, its primary importance lies in its identity as a key metabolite and process-related impurity of Dasatinib. This technical guide provides a comprehensive overview of **Dasatinib Carboxylic Acid Ethyl Ester**, focusing on its chemical identity, its relationship to Dasatinib metabolism, and its critical application as an analytical reference standard in quality control and pharmacokinetic studies. This document will serve as an in-depth resource for researchers and professionals engaged in the study and development of Dasatinib and related compounds.

## Introduction

Dasatinib is a powerful, orally administered small-molecule inhibitor of multiple tyrosine kinases, including BCR-ABL and the Src family of kinases.[1] It is a cornerstone therapy for chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL), particularly in cases of resistance or intolerance to imatinib.[2] The rigorous study of Dasatinib's pharmacokinetics and metabolism is paramount to understanding its efficacy and safety profile. In this context, **Dasatinib Carboxylic Acid Ethyl Ester** emerges as a compound of significant interest. It is recognized chemically as 4-[6-[[5-[(2-Chloro-6-

methylphenyl)amino]carbonyl]-2-thiazolyl]amino]-2-methyl-4-pyrimidinyl]-1-piperazineacetic acid ethyl ester.[3] While direct evidence of its anticancer activity is not prevalent in public literature, its role as a reference standard for analytical method development and validation is well-established.[3] This guide will synthesize the available technical data on **Dasatinib Carboxylic Acid Ethyl Ester** to support its application in a research and development setting.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Dasatinib Carboxylic Acid Ethyl Ester** is fundamental for its use in experimental settings. The following table summarizes its key identifiers and properties.

| Property          | Value  | Reference(s) |
|-------------------|--|--------------|
| Chemical Name     | 4-[6-[[[5-[(2-Chloro-6-methylphenyl)amino]carbonyl]-2-thiazolyl]amino]-2-methyl-4-pyrimidinyl]-1-piperazineacetic acid ethyl ester | [3]          |
| Synonym(s)        | Dasatinib Carboxylic Acid Ethyl Ester  | [1]          |
| CAS Number        | 910297-62-0  | [3]          |
| Molecular Formula | C <sub>24</sub> H <sub>28</sub> ClN <sub>7</sub> O <sub>3</sub> S  | [3]          |
| Molecular Weight  | 530.04 g/mol   | [3]          |
| Appearance        | Solid  | [4]          |
| Solubility        | Soluble in Methanol/DMSO   | [4]          |

## Role in Dasatinib Metabolism

Dasatinib undergoes extensive metabolism in humans, primarily mediated by CYP3A4.[5][6] This process leads to the formation of several metabolites.[7] The carboxylic acid form, Dasatinib Carboxylic Acid, is a known oxidative metabolite of Dasatinib, designated as M6.[7] While the direct metabolic pathway to the ethyl ester is not explicitly detailed, it is logical to

consider the carboxylic acid as the hydrolyzed product of the ethyl ester. The enzymes responsible for the formation of the M6 metabolite are suggested to be cytosolic NAD-dependent oxidoreductases or alcohol/aldehyde dehydrogenases.[7]

Although several metabolites of dasatinib have been identified, their contribution to the overall pharmacological activity is generally considered minimal compared to the parent drug.[8] Specifically, the M6 metabolite (Dasatinib Carboxylic Acid) is reported to be more than 10 times less potent than dasatinib.[9]

## Hypothetical Metabolic Pathway



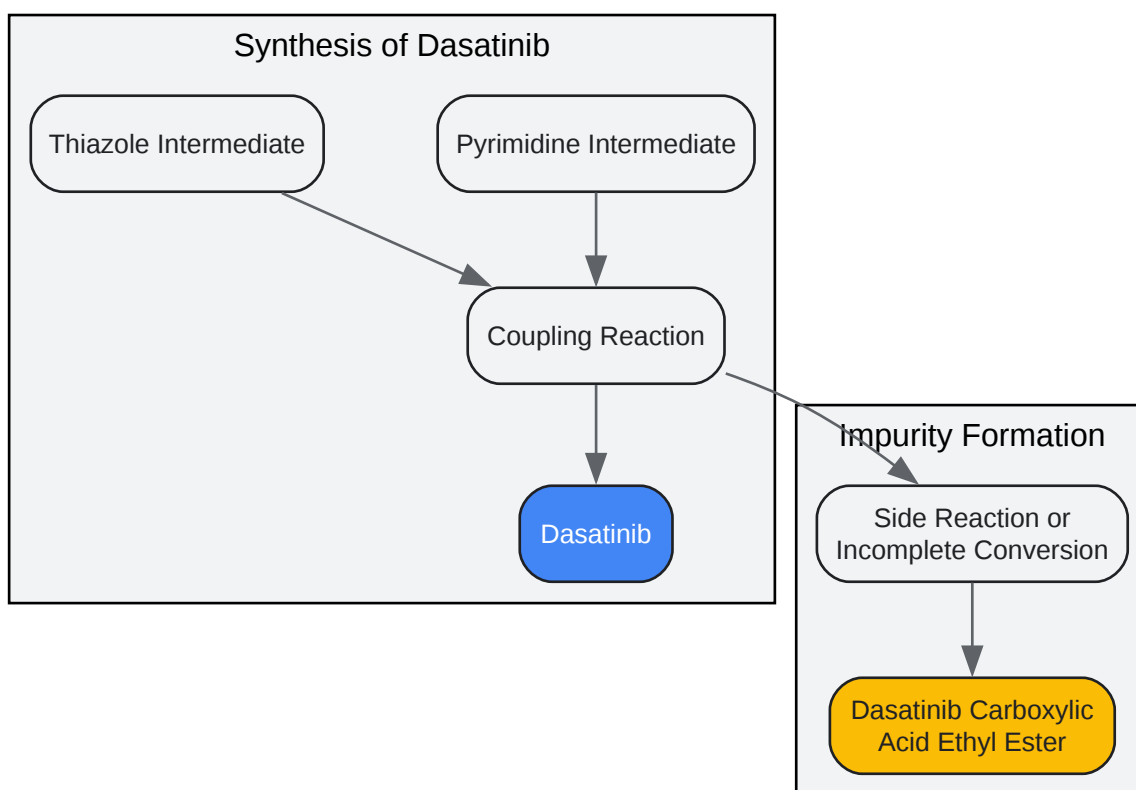
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Caption: Hypothetical metabolic conversion of Dasatinib to its carboxylic acid metabolite.

## Synthesis and Manufacturing

**Dasatinib Carboxylic Acid Ethyl Ester** is primarily synthesized as a reference standard for the quality control of Dasatinib drug products.[10] Its synthesis would be closely related to the manufacturing process of Dasatinib itself, where it may arise as a process-related impurity. The synthesis of Dasatinib involves the coupling of a thiazole carboxamide core with a substituted pyrimidine.[2] The piperazineacetic acid ethyl ester moiety is introduced to form the final Dasatinib structure. Variations in this process can lead to the formation of related impurities, including the title compound.

## Conceptual Synthesis Workflow



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Caption: Conceptual workflow illustrating the formation of the ethyl ester as an impurity.

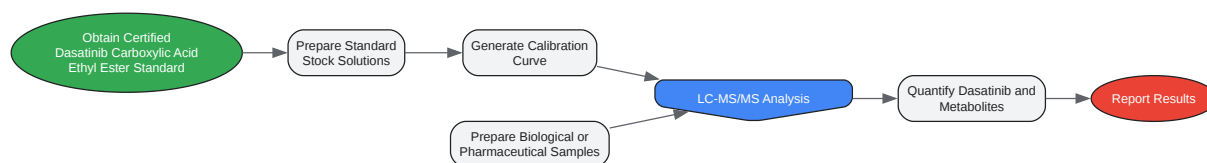
## Application in Cancer Research: An Analytical Perspective

The primary and most critical application of **Dasatinib Carboxylic Acid Ethyl Ester** in cancer research is its use as a certified reference material.<sup>[10][11]</sup> In this capacity, it is indispensable for the following applications:

- **Analytical Method Development:** Establishing and optimizing chromatographic methods (e.g., HPLC, UPLC-MS/MS) for the quantitative analysis of Dasatinib in biological matrices and pharmaceutical formulations.
- **Method Validation:** Ensuring the accuracy, precision, linearity, and specificity of analytical methods used in preclinical and clinical trials of Dasatinib.

- Impurity Profiling: Identifying and quantifying process-related impurities in the bulk drug substance and finished drug product, which is a critical regulatory requirement.
- Pharmacokinetic Studies: Serving as an internal standard or a reference for the identification and quantification of Dasatinib and its metabolites in plasma, urine, and feces.[5]

## Experimental Workflow: Use as a Reference Standard



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Caption: Workflow for using the ethyl ester as a reference standard in quantitative analysis.

## Potential as a Prodrug: A Hypothesis

While not supported by direct experimental evidence in the public domain, the ester structure of **Dasatinib Carboxylic Acid Ethyl Ester** lends itself to the hypothesis that it could act as a prodrug of Dasatinib Carboxylic Acid. Ester prodrugs are a common strategy in drug development to improve the pharmacokinetic properties of a parent drug, such as solubility, permeability, and metabolic stability. In this hypothetical scenario, the ethyl ester could be absorbed and then hydrolyzed in vivo by esterases to release the active carboxylic acid metabolite. However, given the low potency of the carboxylic acid metabolite itself, the therapeutic benefit of such a prodrug strategy would be questionable without further investigation.

## Conclusion

**Dasatinib Carboxylic Acid Ethyl Ester** is a compound of significant technical importance in the field of cancer research, albeit not in the conventional sense of a direct therapeutic agent. Its primary role is as a well-characterized analytical standard, essential for the robust quality

control and detailed pharmacokinetic analysis of the front-line anticancer drug, Dasatinib. Researchers and drug development professionals should recognize its value in ensuring the safety and efficacy of Dasatinib through precise and accurate analytical measurements. While the potential for this compound to act as a prodrug is a scientifically interesting hypothesis, it remains an area that requires dedicated investigation to ascertain any potential therapeutic utility. The information compiled in this guide serves to clarify the current understanding and primary applications of **Dasatinib Carboxylic Acid Ethyl Ester** for the scientific community.

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## References

- 1. Dasatinib Impurities Manufacturers & Suppliers - Daicel Pharma Standards [daicelpharmastandards.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
- 3. chemwhat.com [chemwhat.com]
- 4. chemicea.com [chemicea.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. Frontiers | Therapeutic Drug Monitoring and Individualized Medicine of Dasatinib: Focus on Clinical Pharmacokinetics and Pharmacodynamics [frontiersin.org]
- 7. ClinPGx [clinpgx.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Population Pharmacokinetics of Dasatinib in Healthy Subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 10. synthinkchemicals.com [synthinkchemicals.com]
- 11. drjcrbio.com [drjcrbio.com]
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